

Defluoro Dolutegravir: A Technical Overview of a Key Dolutegravir Impurity

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Compound of Interest

Compound Name: *Defluoro dolutegravir*

Cat. No.: *B15293611*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Defluoro dolutegravir**, a known impurity of the antiretroviral drug dolutegravir. This document details its nomenclature, chemical properties, and analytical methodologies for its identification and quantification.

Nomenclature and Synonyms

Defluoro dolutegravir is systematically named and recognized by several synonyms in scientific literature and chemical databases.

Identifier Type	Identifier	Source
IUPAC Name	(4R,12aS)-N-(4-Fluorobenzyl)-7-hydroxy-4-methyl-6,8-dioxo-3,4,6,8,12,12a-hexahydro-2H-pyrido[1',2':4,5]pyrazino[2,1-b][1][2]oxazine-9-carboxamide	[3]
CAS Number	1863916-88-4	[3]
Synonym	4-Fluoro Dolutegravir	[3]
Synonym	Dolutegravir 2-Desfluoro Impurity	[4]
Synonym	Dolutegravir Impurity G	[4]

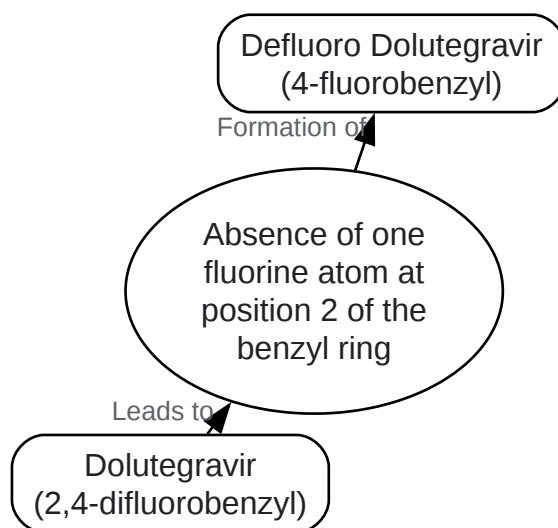
Chemical and Physical Properties

The fundamental chemical and physical properties of **Defluoro dolutegravir** are summarized below. This data is crucial for its synthesis, isolation, and characterization.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ FN ₃ O ₅	[5]
Molecular Weight	401.39 g/mol	[5]
Appearance	Neat	[5]
InChI Key	WINWILCOHJPYNO-ABAIWWIYSA-N	[5]
SMILES	C[C@@H]1CCO[C@H]2Cn3c c(C(=O)NCc4ccc(F)cc4)c(=O)c (O)c3C(=O)N21	[5]

Relationship with Dolutegravir

Defluoro dolutegravir is structurally very similar to dolutegravir, differing by the absence of one fluorine atom on the benzylamine side chain. Dolutegravir possesses a 2,4-difluorobenzyl group, whereas **Defluoro dolutegravir** has a 4-fluorobenzyl group. This structural difference is illustrated in the diagram below.



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Caption: Structural relationship between Dolutegravir and **Defluoro dolutegravir**.

Experimental Protocols

The identification and quantification of **Defluoro dolutegravir** as an impurity in dolutegravir drug substance and product are critical for quality control. Below are detailed methodologies for its analysis.

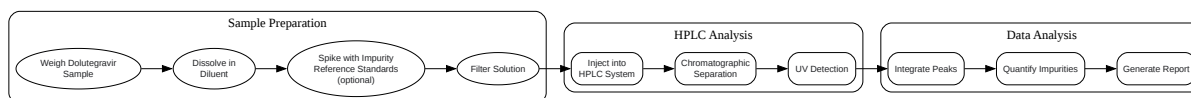
High-Performance Liquid Chromatography (HPLC) Method for Impurity Profiling

A stability-indicating HPLC method is essential for separating dolutegravir from its potential impurities, including **Defluoro dolutegravir**.^{[2][6]}

Table of HPLC Method Parameters:

Parameter	Condition
Column	C8 (150 x 4.6 mm), 5µm or Phenyl-Hexyl (250 x 4.6 mm), 5µm
Mobile Phase A	0.1% Trifluoroacetic acid in water
Mobile Phase B	Methanol or Acetonitrile
Elution Mode	Gradient
Flow Rate	1.0 mL/min
UV Detection	240 nm or 260 nm
Column Temperature	Ambient or 30°C

Experimental Workflow for HPLC Analysis:



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Caption: General workflow for HPLC-based impurity profiling of dolutegravir.

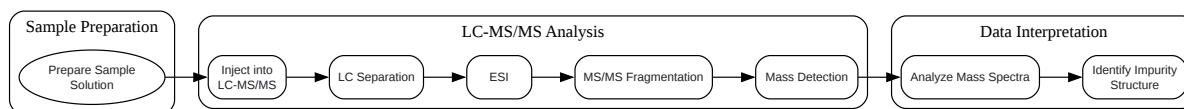
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Impurity Identification

For the structural confirmation of impurities, LC-MS/MS is a powerful technique.[7]

Table of LC-MS/MS Method Parameters:

Parameter	Condition
LC Column	Reversed-phase C18 (e.g., XBridge C18, 2.1 x 50 mm)
Mobile Phase	Gradient of acetonitrile and water with 0.1% formic acid
Ionization Mode	Positive Electrospray Ionization (ESI+)
Mass Analyzer	Triple Quadrupole
Detection	Multiple Reaction Monitoring (MRM)

Experimental Workflow for LC-MS/MS Analysis:



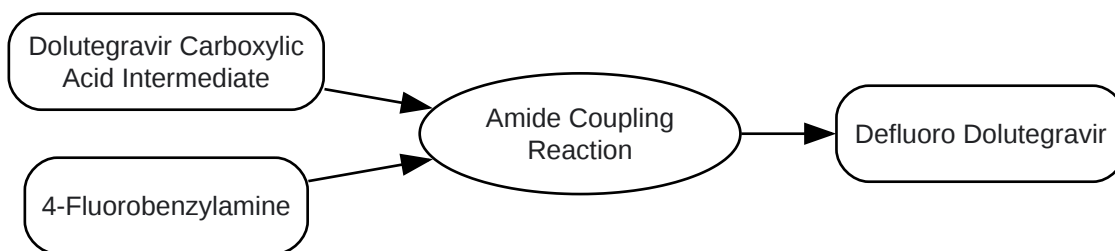
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Caption: Workflow for the identification of dolutegravir impurities using LC-MS/MS.

Synthesis of Dolutegravir Impurities

While a specific, detailed synthesis protocol for **Defluoro dolutegravir** is not readily available in the public domain, its synthesis can be inferred from the general synthesis of dolutegravir and the synthesis of other impurities.[1][8] The key difference would be the use of 4-fluorobenzylamine instead of 2,4-difluorobenzylamine in the coupling reaction with the carboxylic acid intermediate of the dolutegravir core.

Conceptual Synthesis Pathway:



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Caption: Conceptual synthetic route to **Defluoro dolutegravir**.

Conclusion

Defluoro dolutegravir is a critical impurity to monitor during the manufacturing and stability testing of dolutegravir. The information provided in this technical guide, including its nomenclature, properties, and detailed analytical methodologies, serves as a valuable resource for researchers and professionals in the pharmaceutical industry to ensure the quality and safety of dolutegravir-containing products. The provided experimental workflows can be adapted for the routine analysis and characterization of this and other related impurities.

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